Application Note: Role of 2-Hydroxy-5-methoxybenzenesulfonamide in Advanced Enzyme Inhibition Studies

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Compound of Interest

Compound Name:	*2-Hydroxy-5-methoxybenzenesulfonamide*
CAS No.:	*82020-60-8*
Cat. No.:	*B13612557*

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Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals
Content Type: Technical Guide & Experimental Protocols

Introduction: A Privileged Trifunctional Scaffold

In modern drug discovery, the selection of versatile chemical building blocks is paramount for developing selective enzyme inhibitors. **2-Hydroxy-5-methoxybenzenesulfonamide** (CAS: 82020-60-8) is a highly privileged pharmacophore. Its unique trifunctional nature—comprising a primary sulfonamide, an ortho-phenolic hydroxyl group, and a meta-methoxy ether—allows it to act both as a direct coordinating ligand in metalloenzymes and as a highly reactive precursor for synthesizing complex heterocyclic inhibitors.

This application note details the mechanistic rationale, quantitative data, and self-validating protocols for utilizing this compound across three distinct classes of enzyme inhibition: Serine Hydrolases (PNPLA4), Ureases, and Carbonic Anhydrases.

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Application I: Synthesis of Irreversible PNPLA4 Inhibitors (Serine Hydrolases)

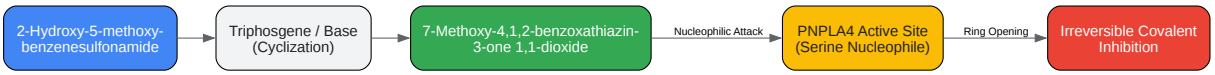
The Mechanistic Rationale (Causality)

Serine hydrolases represent one of the largest mammalian enzyme families. However, many remain poorly characterized due to a lack of selective inhibitors. A prime example is PNPLA4 (patatin-like phospholipase domain-containing protein 4), an enzyme involved in adipocyte triglyceride homeostasis[1].

Traditional irreversible inhibitors often rely on the release of a leaving group, which can lead to off-target toxicity and non-specific protein alkylation. To circumvent this, **2-hydroxy-5-methoxybenzenesulfonamide** is utilized as a direct precursor to synthesize 4,1,2-benzoxathiazin-3-one 1,1-dioxides[2].

Because the hydroxyl and sulfonamide groups are ortho to each other, they can be efficiently cyclized using a phosgene equivalent. This creates an "activated cyclic carbamate." When the catalytic serine of PNPLA4 attacks the carbamate carbonyl, the ring opens to form a highly stable, irreversible covalent adduct without releasing a leaving group[1]. The 5-methoxy group of the starting material (which becomes the 7-methoxy group on the bicyclic ring) electronically tunes the intrinsic reactivity of the carbamate, preventing premature aqueous hydrolysis while maintaining exquisite susceptibility to the enzyme[2].

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*Workflow of **2-Hydroxy-5-methoxybenzenesulfonamide** cyclization and PNPLA4 inhibition mechanism.*

Protocol 1: Self-Validating Cyclization to Activated Cyclic Carbamates

Objective: Convert **2-hydroxy-5-methoxybenzenesulfonamide** into 7-methoxy-4,1,2-benzoxathiazin-3-one 1,1-dioxide.

- Reaction Setup: Dissolve **2-hydroxy-5-methoxybenzenesulfonamide** (1.0 equiv) in anhydrous THF under an inert argon atmosphere.
- Base Addition: Add N,N-Diisopropylethylamine (DIPEA, 3.0 equiv) and cool the reaction mixture to 0 °C using an ice bath.
- Cyclization: Slowly add triphosgene (0.4 equiv) dissolved in anhydrous THF dropwise over 15 minutes to prevent exothermic runaway.

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- Incubation: Allow the reaction to warm to room temperature and stir for 2 hours.
- In-Process Validation: Monitor via TLC (Hexane:EtOAc 1:1). The reaction is validated to proceed when the highly polar starting material spot disappears, replaced by a higher Rf spot (the cyclized product).
- Quenching & Extraction: Quench with saturated aqueous NaHCO3. Extract with ethyl acetate (3x). Dry the organic layer over Na2SO4, filter, and concentrate under reduced pressure.
- Post-Reaction Validation (Critical): Perform 1H -NMR analysis. The protocol is considered successful and self-validated if the broad phenolic -OH and sulfonamide −NH2proton signals (typically >9.0 ppm) are completely absent, confirming total cyclization.

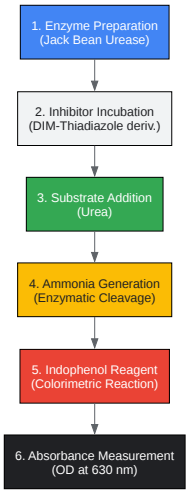
Application II: Scaffold Design for Potent Urease Inhibitors

The Mechanistic Rationale (Causality)

Urease is a bi-nickel metalloenzyme that rapidly hydrolyzes urea into ammonia and carbon dioxide. Its hyperactivity raises local pH, contributing to severe pathologies like peptic ulceration and urolithiasis[3].

When **2-hydroxy-5-methoxybenzenesulfonamide** is coupled to diindolylmethane (DIM)-thiadiazole derivatives, it acts as a critical binding determinant[3]. The primary sulfonamide acts as a robust hydrogen-bond donor/acceptor network within the bi-nickel active site of urease. Simultaneously, the electron-donating methoxy group influences the overall dipole and lipophilicity of the molecule, significantly improving target affinity and competitive inhibition against the native urea substrate[3].

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Step-by-step colorimetric workflow for evaluating urease inhibition via the indophenol method.

Protocol 2: Self-Validating Urease Inhibition Assay (Indophenol Method)

Objective: Quantify the inhibitory potential (IC50) of sulfonamide derivatives using the Berthelot reaction[3].

- Buffer Preparation: Prepare assay buffer (e.g., 10 mM phosphate buffer, pH 7.0, containing 1 mM EDTA and 0.01M LiCl).
- Enzyme Incubation: Mix 10 µL of Jack Bean Urease enzyme solution (0.2 mg/mL) with 10 µL of the sulfonamide inhibitor (varying concentrations in DMSO). Incubate at 37 °C for 15 minutes to allow complex formation.
- Substrate Addition: Add 40 µL of urea substrate (20 mM) to the mixture. Incubate at 37 °C for exactly 30 minutes.

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- Colorimetric Development: Add 50 µL of phenol reagent (1% w/v phenol and 0.005% w/v sodium nitroprusside) followed by 50 µL of alkali reagent (0.5% w/v NaOH and 0.1% active hypochlorite). Incubate at 37 °C for 50 minutes.
- Measurement: Read the optical density (OD) at 630 nm using a microplate reader.
- Assay Validation & Controls:
  - Negative Control: Buffer + Enzyme + Substrate + DMSO (0% inhibition baseline).
  - Positive Control: Thiourea. The assay is self-validated only if the IC50of the thiourea standard falls within the expected calibration range (21.60 ± 0.70 µM)[3].
  - Calculate % Remaining Activity = [(ODtest)/(ODcontrol)×100] .

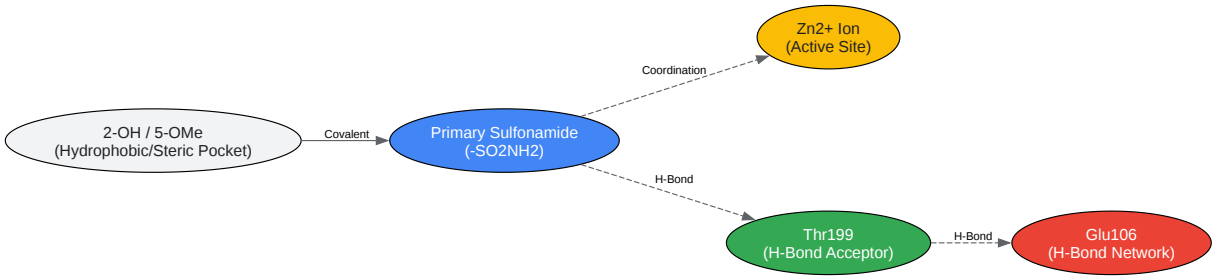
Application III: Direct Carbonic Anhydrase (CA) Coordination

The Mechanistic Rationale (Causality)

Primary sulfonamides are the quintessential zinc-binding pharmacophores for Carbonic Anhydrases (CAs). At physiological pH, the −SO2NH2group of **2-hydroxy-5-methoxybenzenesulfonamide** is deprotonated. The resulting nitrogen anion directly coordinates with the active site Zn2+ ion, displacing the catalytic water/hydroxide molecule.

The structural causality of this specific molecule lies in its substituents: The ortho-hydroxyl group engages in secondary hydrogen bonding with active site residues (e.g., Thr199), anchoring the molecule tightly. Meanwhile, the meta-methoxy group projects into the hydrophobic pocket of the active site, driving isoform selectivity (e.g., favoring tumor-associated CA IX over cytosolic CA II).

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Mechanistic binding model of sulfonamide derivatives in the Carbonic Anhydrase active site.

Quantitative Data Summary

The table below summarizes the diverse roles and quantitative metrics of **2-hydroxy-5-methoxybenzenesulfonamide** (and its direct derivatives) across different enzymatic targets.

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Enzyme Target	Compound Role / Derivative	Mechanism of Inhibition	Quantitative Metric / Yield	Key Reference
PNPLA4 (Serine Hydrolase)	Direct Precursor (Cyclized to activated carbamate)	Irreversible Covalent (Serine attack, ring opening without leaving group)	High selectivity over other mammalian serine hydrolases	[1]
Urease (Metalloenzyme)	Pharmacophore Scaffold (DIM-thiadiazole derivative)	Reversible Competitive (H-bonding network in bi-Ni active site)	IC50Range: 0.50 to 33.20 µM; Synthesis Yield: 82.0%	[3]
Carbonic Anhydrase	Direct Inhibitor	Reversible Coordination (Zn2+ binding via sulfonamide anion)	Isoform-dependent Ki (typically low nanomolar for primary sulfonamides)	General SAR

References

- Synthesis of diindolylmethane (DIM)
- Source: Journal of the American Chemical Society (acs.org)
- Source: PMC (nih.gov)

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